

# Commercial suppliers of 1-Difluoromethyl-1H-pyrazole-3-carboxylic acid

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## Compound of Interest

Compound Name: 1-Difluoromethyl-1H-pyrazole-3-carboxylic acid

Cat. No.: B1306379

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## Technical Guide: 1-Difluoromethyl-1H-pyrazole-3-carboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **1-Difluoromethyl-1H-pyrazole-3-carboxylic acid** (CAS No. 925179-02-8), a key building block in the development of modern agrochemicals and a compound of interest for pharmaceutical research. This document covers its commercial availability, synthesis, applications, and relevant experimental protocols.

## Introduction

**1-Difluoromethyl-1H-pyrazole-3-carboxylic acid** is a fluorinated heterocyclic compound. The pyrazole ring is a well-established pharmacophore found in numerous active compounds, and the difluoromethyl group often enhances metabolic stability and binding affinity.[1] This particular scaffold is a crucial intermediate in the synthesis of a class of fungicides known as succinate dehydrogenase inhibitors (SDHIs).[2] Its derivatives have demonstrated high efficacy against a broad spectrum of fungal pathogens.[3]

## Commercial Availability

**1-Difluoromethyl-1H-pyrazole-3-carboxylic acid** is available from a variety of commercial chemical suppliers. The specifications for this compound can vary between suppliers, and it is

primarily intended for research and development purposes.[4]

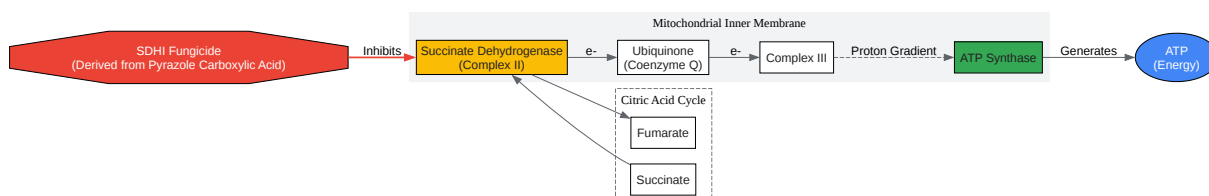
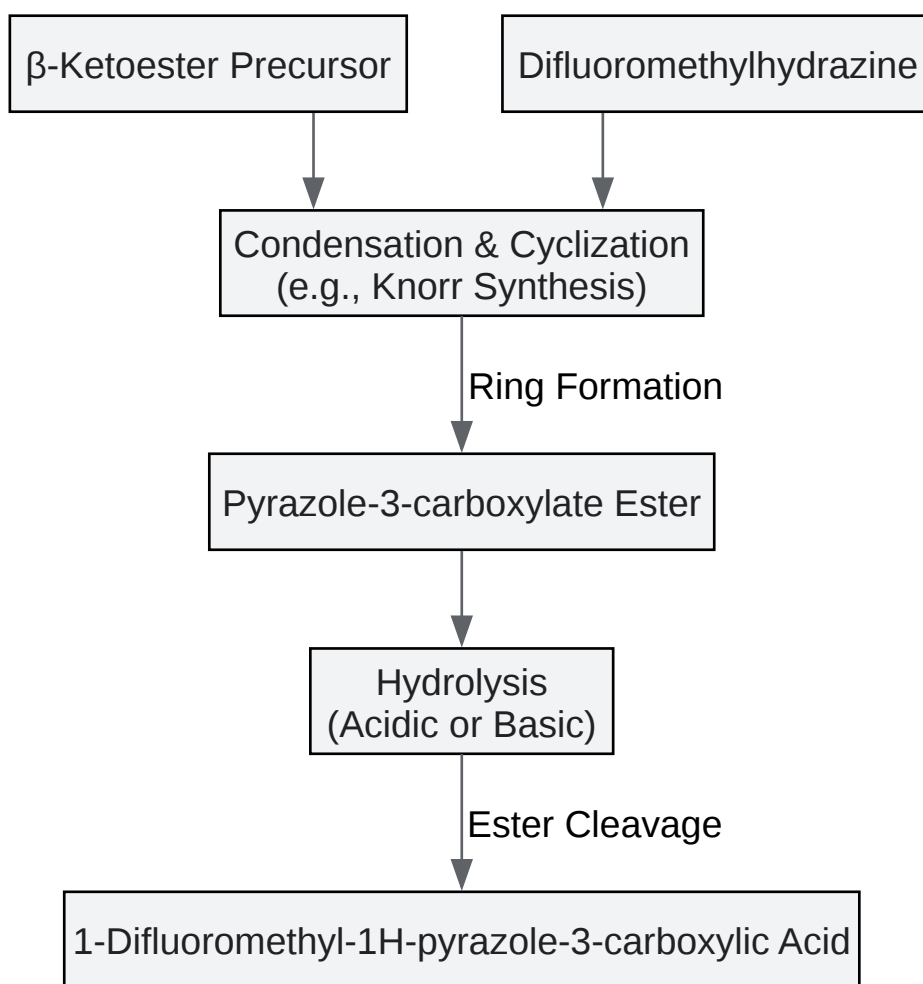
Supplier	CAS Number	Molecular Formula	Molecular Weight ( g/mol )	Purity	Physical Form
Santa Cruz Biotechnology	925179-02-8	C <sub>5</sub> H <sub>4</sub> F <sub>2</sub> N <sub>2</sub> O <sub>2</sub>	162.1	-	-
Sigma-Aldrich	925179-02-8	C <sub>5</sub> H <sub>4</sub> F <sub>2</sub> N <sub>2</sub> O <sub>2</sub>	162.1	≥97%	Solid
BLDpharm	925179-02-8	C <sub>5</sub> H <sub>4</sub> F <sub>2</sub> N <sub>2</sub> O <sub>2</sub>	162.09	-	-
Matrix Scientific	925179-02-8	C <sub>5</sub> H <sub>4</sub> F <sub>2</sub> N <sub>2</sub> O <sub>2</sub>	162.09	-	-
Ambeed	925179-02-8	C <sub>5</sub> H <sub>4</sub> F <sub>2</sub> N <sub>2</sub> O <sub>2</sub>	162.09	98%	-
Antimex Chemical	925179-02-8	C <sub>5</sub> H <sub>4</sub> F <sub>2</sub> N <sub>2</sub> O <sub>2</sub>	-	≥98%	Off-white to slight yellow solid

Note: Purity and form may vary by lot. Researchers should consult the Certificate of Analysis from the specific supplier for lot-specific data.[4]

## Synthesis and Manufacturing

The synthesis of pyrazole carboxylic acids can be achieved through several routes. A common and versatile method is the Knorr pyrazole synthesis, which involves the condensation of a hydrazine derivative with a  $\beta$ -dicarbonyl compound or its equivalent. For **1-Difluoromethyl-1H-pyrazole-3-carboxylic acid**, a plausible synthetic pathway involves the cyclization of a difluoromethylhydrazine with a suitable three-carbon keto-ester building block, followed by hydrolysis of the resulting ester.

Below is a generalized workflow for the synthesis of a pyrazole-3-carboxylic acid, which is a common strategy for this class of compounds.



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## References

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